3-Iodo-2-mercapto-5-nitropyridine safety data sheet (SDS)

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest	
Compound Name:	*3-Iodo-2-mercapto-5-nitropyridine*
CAS No.:	*876489-82-6*
Cat. No.:	*B3066730*

Get Quote

Technical Guide: **3-Iodo-2-mercapto-5-nitropyridine** Advanced Handling, Safety, and Synthesis Protocols for R&D Applications

Part 1: Compound Identity & Physicochemical Architecture

Compound Name: 3-Iodo-5-nitro-2-pyridinethiol Synonyms: **3-Iodo-2-mercapto-5-nitropyridine**; 2-Mercapto-3-iodo-5-nitropyridine Chemical Formula: $C_5H_3IN_2O_2S$ Molecular Weight: ~282.06 g/mol Precursor CAS (Reference): 25391-60-0 (2-Chloro-3-iodo-5-nitropyridine) Analog CAS (Reference): 2127-09-5 (5-Nitropyridine-2-thiol)

Structural Context & Tautomerism

Unlike simple thiols, 2-mercaptopyridines exist in a dynamic equilibrium between the thiol and thione tautomers. For **3-iodo-2-mercapto-5-nitropyridine**, the electron-withdrawing nitro group at C5 and the iodine at C3 significantly influence this equilibrium, generally favoring the thione form in the solid state and polar solvents. This dictates its solubility and reactivity profile (e.g., S-alkylation vs. N-alkylation).

© 2026 BenchChem. All rights reserved.

Table 1: Estimated Physicochemical Properties (SAR-Derived)

Property	Value / Description	Mechanistic Insight
Physical State	Yellow to Orange Solid	Nitro-aromatic conjugation typically imparts yellow chromophores.
Melting Point	>200°C (Decomposition)	High lattice energy due to intermolecular H-bonding (Thione form).
pKa (Thiol)	~4.5 – 5.2	The 5-nitro group significantly increases acidity compared to unsubstituted pyridine thiols.
Solubility	DMSO, DMF, hot MeCN	Poor water solubility due to the lipophilic iodine atom.
Odor	Characteristic Sulfurous	Typical of organosulfur compounds; indicates volatile trace thiols.

Part 2: Critical Safety & Hazard Analysis

Note: As a specialized research intermediate, specific toxicological data is limited. The following hazards are derived from Structure-Activity Relationships (SAR) of halonitropyridines.

GHS Classification (Extrapolated)

- Signal Word:DANGER
- Acute Toxicity (Oral/Inhalation): Category 3 (Toxic). Nitro-pyridines can interfere with oxygen transport (methemoglobinemia risk).
- Skin/Eye Corrosion: Category 1B or 2 (Causes severe irritation/burns). The acidic thiol proton and electron-deficient ring make this a potent irritant.
- Sensitization: Potential skin sensitizer (due to iodine and thiol moieties).

© 2026 BenchChem. All rights reserved.

Specific Chemical Hazards

- Thermal Instability: The nitro group provides oxygen, while the sulfur/organic backbone provides fuel. Heating under confinement may trigger rapid decomposition.
- Oxidative Dimerization: In the presence of air and base, the thiol readily oxidizes to the disulfide dimer (Bis(3-iodo-5-nitropyridin-2-yl)disulfide). This is a common impurity that alters stoichiometry in subsequent reactions.
- Photolysis: The C-I bond is labile to UV light, leading to radical formation and iodine liberation (purple discoloration).

Part 3: Synthesis & Handling Protocols

Synthesis Workflow (Nucleophilic Aromatic Substitution)

The most reliable route to this compound is the

displacement of a chlorine atom by a sulfur nucleophile.

Reagents:

- Substrate: 2-Chloro-3-iodo-5-nitropyridine.[1]
- Nucleophile: Thiourea (preferred over NaSH to avoid over-reduction or disulfide formation).
- Solvent: Ethanol or Methanol.

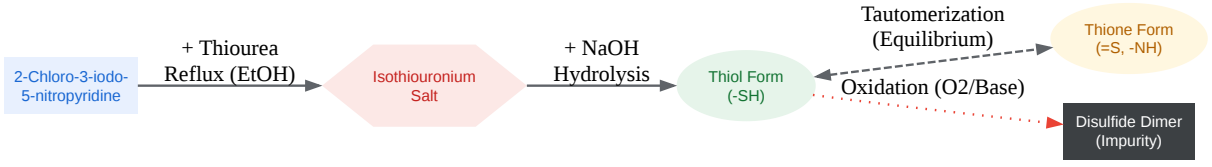
Protocol:

- Dissolution: Dissolve 1.0 eq of 2-Chloro-3-iodo-5-nitropyridine in refluxing ethanol.
- Addition: Add 1.1 eq of Thiourea.
- Reflux: Heat to reflux for 3–5 hours. The intermediate isothiouronium salt will precipitate.
- Hydrolysis: Add aqueous NaOH (2M) to the suspension and reflux for 30 minutes to liberate the thiol.

© 2026 BenchChem. All rights reserved.

- Acidification: Cool to 0°C and acidify carefully with glacial acetic acid to pH 5. The product (thione form) precipitates.
- Filtration: Filter the yellow solid, wash with cold water, and dry under vacuum in the dark.

Visualization: Synthesis & Tautomerism Logic



Click to download full resolution via product page

Figure 1: Synthesis pathway via thiourea and the critical tautomeric/oxidative fates of the product.

Part 4: Storage & Stability Engineering

To maintain purity >98% for biological screening or cross-coupling, strict storage protocols are required to prevent the "Disulfide Death Spiral."

Table 2: Storage Matrix

© 2026 BenchChem. All rights reserved.

Parameter	Condition	Rationale
Temperature	-20°C	Slows kinetic rate of disulfide formation and thermal decomposition.
Atmosphere	Argon / Nitrogen	Critical. Oxygen facilitates the oxidation of -SH to -S-S-.
Container	Amber Glass	Blocks UV light to prevent C-I bond homolysis.
Additives	None (Dry)	Moisture promotes hydrolysis; keep strictly anhydrous.

Self-Validating Purity Check: Before use, dissolve a small sample in DMSO-d6 for NMR.

- Check: Look for the -SH proton (often broad/absent due to exchange) vs. the N-H proton (thione form, ~13-14 ppm).
- Fail State: Appearance of doubled peaks in the aromatic region indicates disulfide formation (loss of symmetry or shift in chemical environment).

Part 5: Emergency Response & Waste Disposal

First Aid Measures

- Eye Contact: Immediate irrigation with saline for 15 minutes. The acidity of the thiol group can cause corneal opacity. Seek ophthalmologist.
- Skin Contact: Wash with PEG-400 (polyethylene glycol) followed by soap and water. PEG helps solubilize the lipophilic iodine compound better than water alone.
- Inhalation: Move to fresh air. If blue discoloration of lips occurs (cyanosis), administer oxygen (indicative of nitro-induced methemoglobinemia).

Spill Management

- Evacuate: Clear area of non-essential personnel.

© 2026 BenchChem. All rights reserved.

- PPE: Wear nitrile gloves (double gloved), lab coat, and P95/P100 respirator.
- Neutralization: Cover spill with a mixture of bleach (sodium hypochlorite) and detergent. This oxidizes the thiol to the sulfonate (water-soluble and less volatile) and destroys the stench.
- Disposal: Collect as hazardous organic waste (halogenated/sulfur-bearing). Do not mix with strong acids (risk of H_2S or NOx evolution).

References

- PubChem. (2025).[2] 5-Nitropyridine-2-thiol Compound Summary. National Library of Medicine. Retrieved from [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. 2-Chloro-3-iodo-5-nitropyridine | 25391-60-0 [chemicalbook.com]
- 2. 5-Nitropyridine-2-thiol | C5H4N2O2S | CID 2763652 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [3-Iodo-2-mercapto-5-nitropyridine safety data sheet (SDS)]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3066730/docs#3-iodo-2-mercapto-5-nitropyridine-safety-data-sheet-sds]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

© 2026 BenchChem. All rights reserved.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.